

# Quantifying Amfecloral Metabolites in Biological Samples: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Amfecloral*

Cat. No.: *B1194203*

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## Introduction

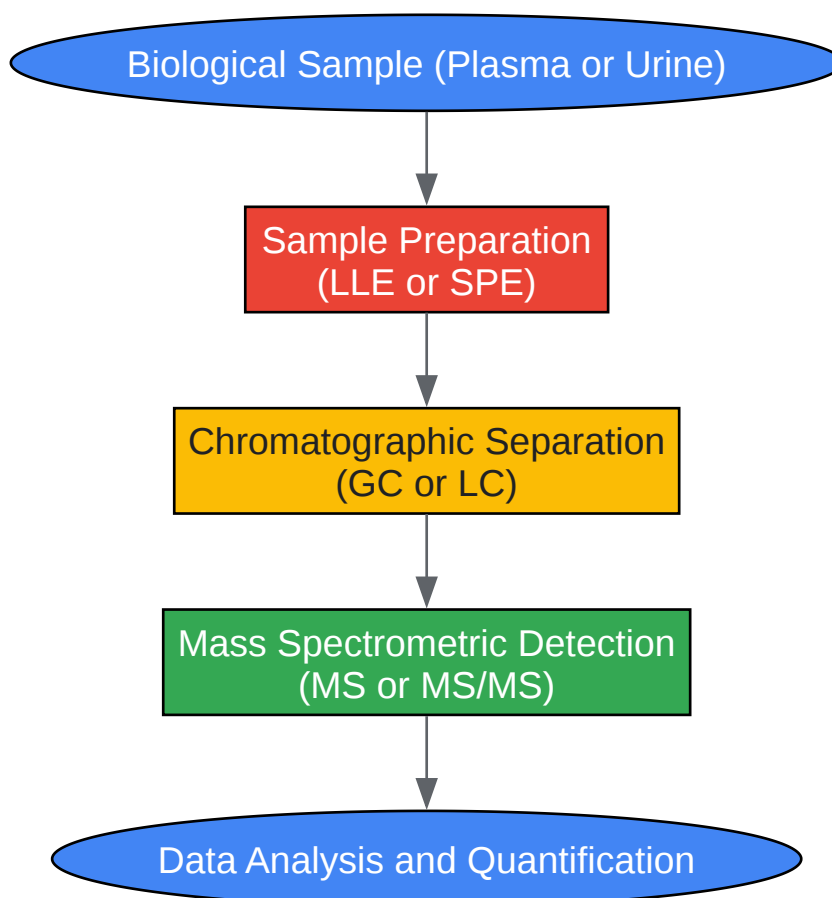
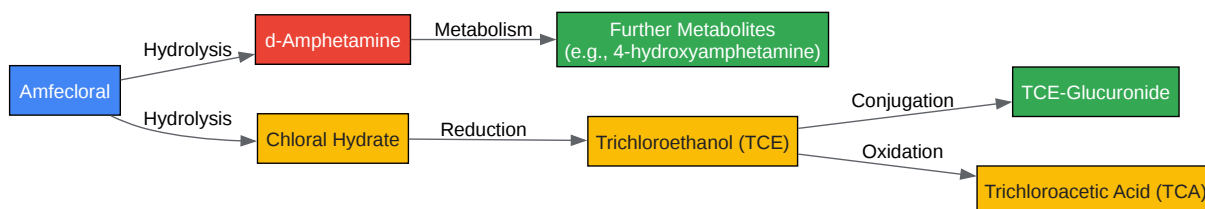
**Amfecloral**, a formerly marketed anorectic, is a prodrug that undergoes rapid metabolism in the body to form dextroamphetamine and chloral hydrate.<sup>[1][2][3]</sup> Consequently, the quantitative analysis of **Amfecloral** in biological samples is challenging and often impractical. The focus of bioanalytical methods is therefore on the accurate quantification of its pharmacologically active metabolites: amphetamine and the primary metabolites of chloral hydrate—trichloroethanol (TCE) and trichloroacetic acid (TCA).<sup>[1]</sup>

These application notes provide detailed protocols for the quantification of these major metabolites in biological matrices such as plasma and urine. The methodologies are based on established analytical techniques for amphetamine and chloral hydrate metabolite analysis, providing a robust framework for researchers.

Disclaimer: The following protocols are for the analysis of the metabolites of **Amfecloral**. These methods would require specific validation for the analysis of samples from subjects administered **Amfecloral** to account for potential matrix effects and differing pharmacokinetic profiles.

## Metabolic Pathway of Amfecloral

**Amfecloral** is hydrolyzed in the body to release d-amphetamine and chloral hydrate. D-amphetamine can be further metabolized, while chloral hydrate is rapidly converted to trichloroethanol, which is then partially oxidized to trichloroacetic acid or conjugated to form a glucuronide.



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## References

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